

# An In-depth Technical Guide to the Structure of m-(Pinacolboryl)anisole

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## Compound of Interest

Compound Name: 2-(3-Methoxyphenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

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## Core Summary

This guide provides a comprehensive technical overview of the structure, synthesis, and reactivity of m-(Pinacolboryl)anisole, a key building block in modern organic synthesis, particularly in the realm of drug discovery and development. Its utility primarily stems from its role as a stable, versatile precursor in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling, for the formation of carbon-carbon bonds. This document collates available spectroscopic and physical data, outlines detailed experimental protocols, and visualizes its structure and synthetic pathways.

## Chemical Structure and Properties

m-(Pinacolboryl)anisole, systematically named **2-(3-methoxyphenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane**, possesses the chemical formula  $C_{13}H_{19}BO_3$ .<sup>[1][2][3][4]</sup> The molecule consists of a central benzene ring substituted at the meta position with a methoxy group (-OCH<sub>3</sub>) and a pinacolboryl group. The pinacolboryl group, a five-membered ring containing boron and two oxygen atoms, along with four methyl groups, imparts significant stability to this organoboron compound, making it less prone to degradation and protodeboration compared to the corresponding boronic acid.

Physical and Chemical Properties:

Property	Value	Reference
CAS Number	325142-84-5	[1][3][4]
Molecular Weight	234.10 g/mol	[1]
Appearance	Clear, colorless to almost colorless liquid	[2]
Density	1.028 g/mL at 25 °C	[4]
Refractive Index	n <sub>20</sub> /D 1.502	[4]
Boiling Point	328.2±25.0 °C (Predicted)	[2]
Flash Point	>110°C	[2]
Storage Temperature	2-8°C	[4]

Structural Diagram:

Caption: Chemical structure of m-(Pinacolboryl)anisole.

## Experimental Protocols

### Synthesis of m-(Pinacolboryl)anisole

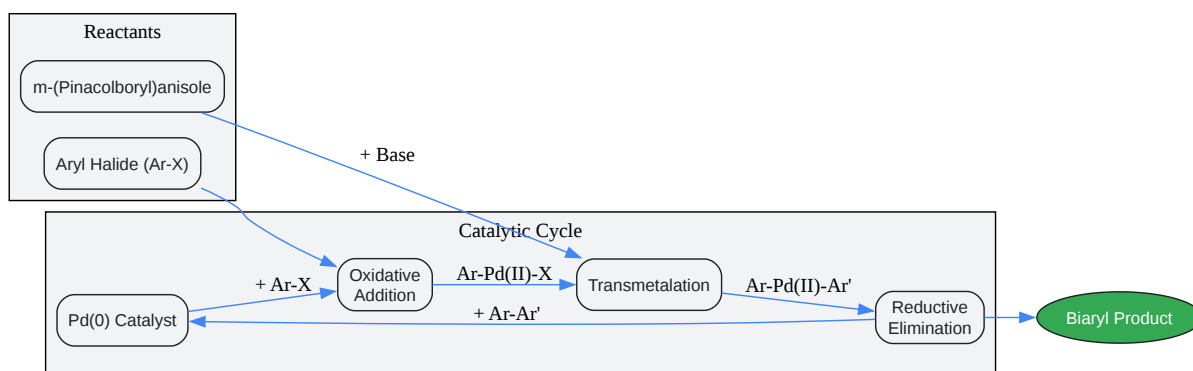
A general and widely used method for the synthesis of arylboronic acid pinacol esters is the esterification of the corresponding arylboronic acid with pinacol.

General Procedure for the Synthesis of Arylboronic Acid Pinacol Esters:

- Reactants:
  - 3-Methoxyphenylboronic acid (1 equivalent)
  - Pinacol (1.2 equivalents)
  - Anhydrous diethyl ether (Et<sub>2</sub>O) or other suitable solvent
- Procedure:

- To a solution of pinacol in diethyl ether, add the 3-methoxyphenylboronic acid.
- Stir the resulting solution at room temperature overnight.
- Concentrate the reaction mixture under reduced pressure to remove the solvent.
- Purify the crude product by flash column chromatography to yield the desired m-(Pinacolboryl)anisole.[5]

### Synthesis Workflow:



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